

Application Notes and Protocols for Lyophilized Aspartocin D

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Compound of Interest

Compound Name: Aspartocin D

Cat. No.: B10823673

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed guidelines for the proper handling, storage, and use of lyophilized **Aspartocin D**, a lipopeptide antibiotic. The information is intended to ensure the integrity and optimal performance of the compound in research and development applications.

Product Information

Aspartocin D is a cyclic lipopeptide antibiotic with potent activity against a range of Gram-positive bacteria, including clinically relevant strains. Its mechanism of action involves the inhibition of bacterial cell wall synthesis and disruption of the cell membrane. The antibiotic activity of **Aspartocin D** is calcium-dependent.

Table 1: Chemical and Physical Properties of **Aspartocin D**

Property	Value	Reference
CAS Number	1211953-97-7	[1]
Molecular Formula	C ₅₇ H ₈₉ N ₁₃ O ₂₀	[1]
Formula Weight	1276.4 g/mol	[1]
Appearance	White to off-white lyophilized powder	[2]
Purity	≥85%	[1]

Storage and Stability

Proper storage of lyophilized **Aspartocin D** is critical to maintain its stability and biological activity.

Table 2: Recommended Storage Conditions and Stability

Form	Storage Temperature	Shelf Life	Special Considerations	Reference
Lyophilized	-20°C	≥ 4 years	Keep tightly sealed and protected from moisture and light.	[1]
Reconstituted Stock Solution	-20°C	Up to 3-4 months	Aliquot to avoid repeated freeze-thaw cycles.	General Peptide Guidelines
Reconstituted Stock Solution	4°C	Up to 1-2 weeks	For short-term use.	General Peptide Guidelines

Note: The stability of reconstituted solutions can be influenced by the solvent, pH, and presence of proteases. For sensitive assays, it is recommended to use freshly prepared

solutions or to conduct a stability study for your specific conditions.

Handling and Reconstitution

Lyophilized peptides are often hygroscopic and should be handled with care to prevent degradation.

Handling Lyophilized Powder

- Before opening, allow the vial of lyophilized **Aspartocin D** to equilibrate to room temperature in a desiccator. This minimizes the condensation of moisture onto the powder.
- Briefly centrifuge the vial to ensure that all the lyophilized powder is at the bottom.
- Weigh the desired amount of powder quickly in a clean, controlled environment.
- Reseal the vial tightly and store it under the recommended conditions.

Reconstitution Protocol

Aspartocin D is soluble in several organic solvents.^[1] The choice of solvent will depend on the experimental requirements.

Recommended Solvents:

- Dimethylformamide (DMF)
- Dimethyl sulfoxide (DMSO)
- Ethanol
- Methanol

Protocol for Reconstituting **Aspartocin D**:

- Determine the desired stock solution concentration (e.g., 1 mg/mL or 10 mg/mL).
- Based on the weighed amount of **Aspartocin D**, calculate the required volume of solvent.

- Using a sterile syringe or pipette, add the appropriate volume of the chosen solvent to the vial.
- Gently swirl or vortex the vial until the powder is completely dissolved. Avoid vigorous shaking, which can cause foaming and potential denaturation of the peptide.
- If complete dissolution is not achieved, gentle warming (to no more than 40°C) or sonication in a water bath for a short period may be helpful.

For aqueous solutions for biological assays: It is recommended to first dissolve **Aspartocin D** in a minimal amount of a suitable organic solvent (e.g., DMSO) and then slowly add the aqueous buffer to the desired final concentration. Ensure the final concentration of the organic solvent is compatible with your experimental system and does not exceed a level that would cause toxicity (typically <1% for DMSO in cell-based assays).[3]

Experimental Protocols

Determination of Minimum Inhibitory Concentration (MIC)

The MIC is the lowest concentration of an antimicrobial agent that prevents the visible growth of a microorganism. The activity of **Aspartocin D** is calcium-dependent, so it is crucial to supplement the growth medium with calcium.

Materials:

- **Aspartocin D** stock solution
- Bacterial strain of interest (e.g., *Staphylococcus aureus*, *Bacillus subtilis*)
- Mueller-Hinton Broth (MHB) or other appropriate growth medium
- Calcium Chloride (CaCl₂) solution (sterile)
- 96-well microtiter plates
- Bacterial inoculum standardized to $\sim 5 \times 10^5$ CFU/mL

Protocol:

- Prepare a series of two-fold dilutions of the **Aspartocin D** stock solution in MHB supplemented with a final concentration of 1.25 mM CaCl₂ in a 96-well plate.[\[2\]](#)
- Add an equal volume of the standardized bacterial inoculum to each well.
- Include a positive control (bacteria in medium with CaCl₂ but no antibiotic) and a negative control (medium with CaCl₂ only).
- Incubate the plate at the optimal growth temperature for the bacterial strain (e.g., 37°C) for 18-24 hours.
- The MIC is determined as the lowest concentration of **Aspartocin D** at which no visible bacterial growth is observed.

Table 3: Example MIC Values for **Aspartocin D**

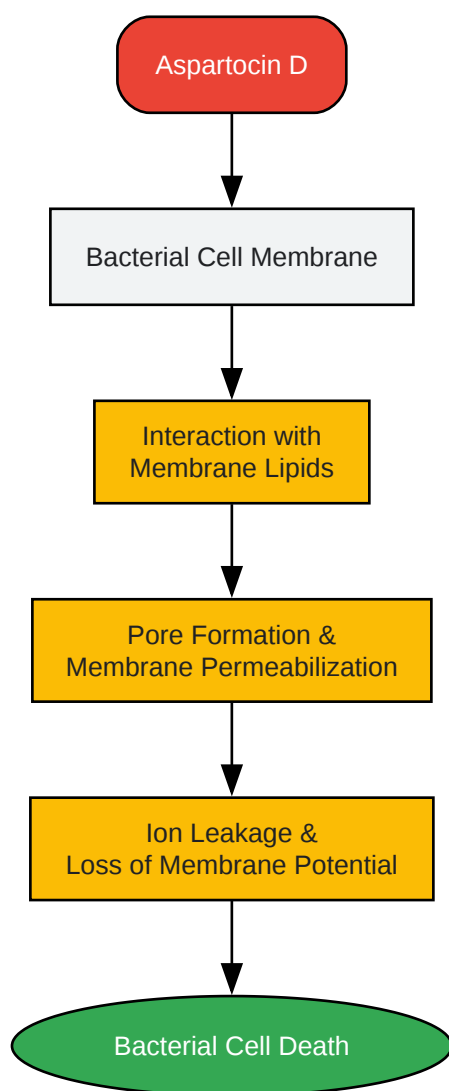
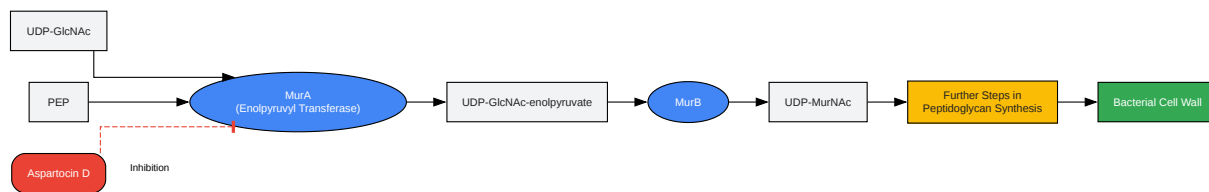
Bacterial Strain	Calcium Concentration (mM)	MIC (µg/mL)	Reference
Bacillus subtilis	0.125 - 2.5	0.06 - 4	[1]
Staphylococcus aureus	0.125 - 2.5	0.25 - 8	[1]

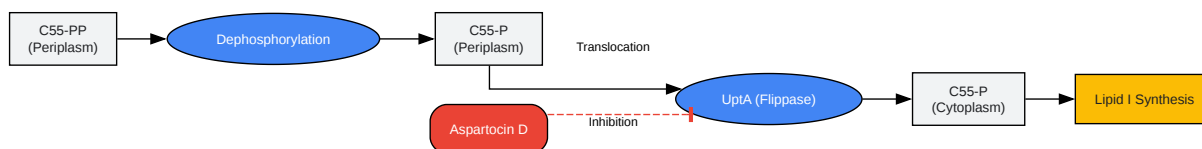
Mechanism of Action and Signaling Pathways

Aspartocin D exerts its antibacterial effect through a dual mechanism of action primarily targeting the bacterial cell wall synthesis and the integrity of the cell membrane.

Inhibition of Cell Wall Synthesis

Aspartocin D inhibits the enzyme MurA, which catalyzes an early and essential step in the biosynthesis of peptidoglycan, the primary component of the bacterial cell wall.[\[4\]](#) By blocking this pathway, **Aspartocin D** prevents the formation of a stable cell wall, leading to cell lysis.





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